

Essential Safety and Logistical Information for Handling Metfol-B

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Compound of Interest

Compound Name: Metfol-B

Cat. No.: B126542

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Metfol-B** (CAS 5623-18-7), also known as N10-Methyl Pteric Acid. The information herein is compiled from available safety data for **Metfol-B** and structurally related compounds and should be used to supplement, not replace, a thorough risk assessment conducted by qualified personnel.

Compound Information

- Chemical Name: 4-[[[(2-Amino-3,4-dihydro-4-oxo-6-pteridiny)methyl]methylamino]benzoic acid
- Synonyms: **Metfol-B**, N10-Methyl Pteric Acid
- CAS Number: 5623-18-7
- Appearance: Brown solid[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Metfol-B**, particularly in its solid, powdered form.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Nitrile or latex gloves.	To prevent direct skin contact.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust particles and potential splashes.
Respiratory Protection	NIOSH-approved N95 dust mask or higher-level respirator.	To prevent inhalation of fine dust particles, especially when handling the powder. Use in a well-ventilated area is also recommended. [2]
Body Protection	Laboratory coat.	To protect clothing and skin from contamination.

Operational Plan: Handling and Storage

3.1. Engineering Controls

- Handle **Metfol-B** in a well-ventilated area.[\[2\]](#) A chemical fume hood is recommended, especially when working with larger quantities or when dust generation is likely.

3.2. Handling Procedures

- Avoid generating dust.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

3.3. Storage

- Store in a cool, dry, well-ventilated area.[\[2\]](#)
- Keep containers securely sealed to prevent contamination and exposure to moisture.[\[2\]](#)

- Store away from incompatible materials, such as strong oxidizing agents.[2]

Disposal Plan

Based on available information, **Metfol-B** is not classified as a hazardous waste. However, all chemical waste should be handled with care and in accordance with institutional and local regulations.

4.1. Solid Waste Disposal

- Unused or Waste **Metfol-B**:
 - Solid, non-hazardous chemicals may be suitable for disposal in a sanitary landfill.[4]
 - Do not place directly into laboratory trash cans that are handled by custodial staff.[4]
 - Package the waste in a securely sealed and clearly labeled container.
 - Laboratory personnel should transport the sealed container directly to the designated dumpster for non-hazardous solid waste.[4]
- Contaminated Materials:
 - Disposable PPE (gloves, masks) and other materials (e.g., weighing paper, wipes) contaminated with **Metfol-B** should be collected in a designated, sealed waste bag.
 - Dispose of this bag in the same manner as the solid chemical waste.

4.2. Empty Container Disposal

- Ensure containers are "RCRA empty," meaning no freestanding liquid or solid remains.
- Deface or remove all labels from the empty container to indicate it no longer contains the chemical.[4]
- Dispose of the empty, defaced container in the regular trash.

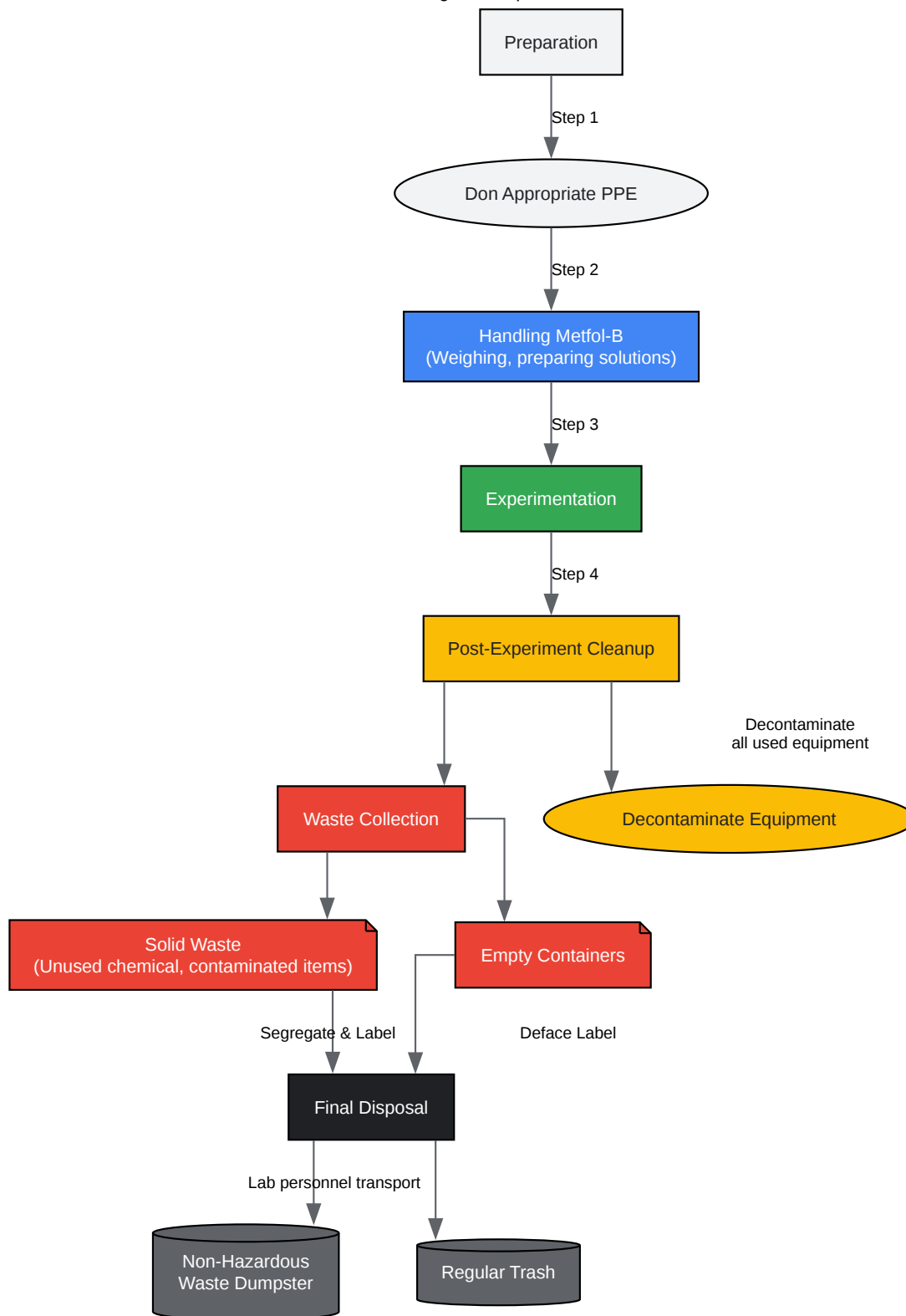
4.3. Decontamination of Laboratory Equipment

- Pre-cleaning: Remove any visible solid **Metfol-B** from the equipment.
- Cleaning: Wash the equipment with a mild detergent and water.^[5]
- Rinsing: Thoroughly rinse the equipment with water to remove any detergent residue.
- Drying: Allow the equipment to air dry or dry with a clean cloth.
- For equipment that cannot be immersed, wipe down surfaces with a damp cloth, followed by a clean, dry cloth.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling and disposing of **Metfol-B** in a laboratory setting.

Workflow for Handling and Disposal of Metfol-B

[Click to download full resolution via product page](#)**Workflow for Handling and Disposal of Metfol-B**

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Metfol-B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126542#personal-protective-equipment-for-handling-metfol-b]

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